

# An In-depth Technical Guide to 3,4-Dimethylisoxazole-5-carboxylic acid

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## Compound of Interest

Compound Name: 3,4-Dimethylisoxazole-5-carboxylic acid

Cat. No.: B3166738

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## Foreword

The isoxazole scaffold is a cornerstone in medicinal chemistry, prized for its metabolic stability and ability to act as a versatile bioisostere. This guide delves into the specifics of a particular derivative, **3,4-Dimethylisoxazole-5-carboxylic acid** (CAS No. 91367-90-7), a molecule with significant potential as a building block in the synthesis of novel therapeutic agents. While this specific isomer is less documented than its 3,5-dimethyl-4-carboxylic acid counterpart, this guide will provide a comprehensive overview of its core characteristics, a proposed synthetic pathway, predicted spectroscopic data, and its prospective applications in drug discovery, all grounded in established chemical principles.

## Core Molecular Identity and Physicochemical Properties

**3,4-Dimethylisoxazole-5-carboxylic acid** is a disubstituted isoxazole derivative. The strategic placement of the methyl and carboxylic acid groups on the isoxazole ring dictates its chemical reactivity and potential interactions with biological targets.

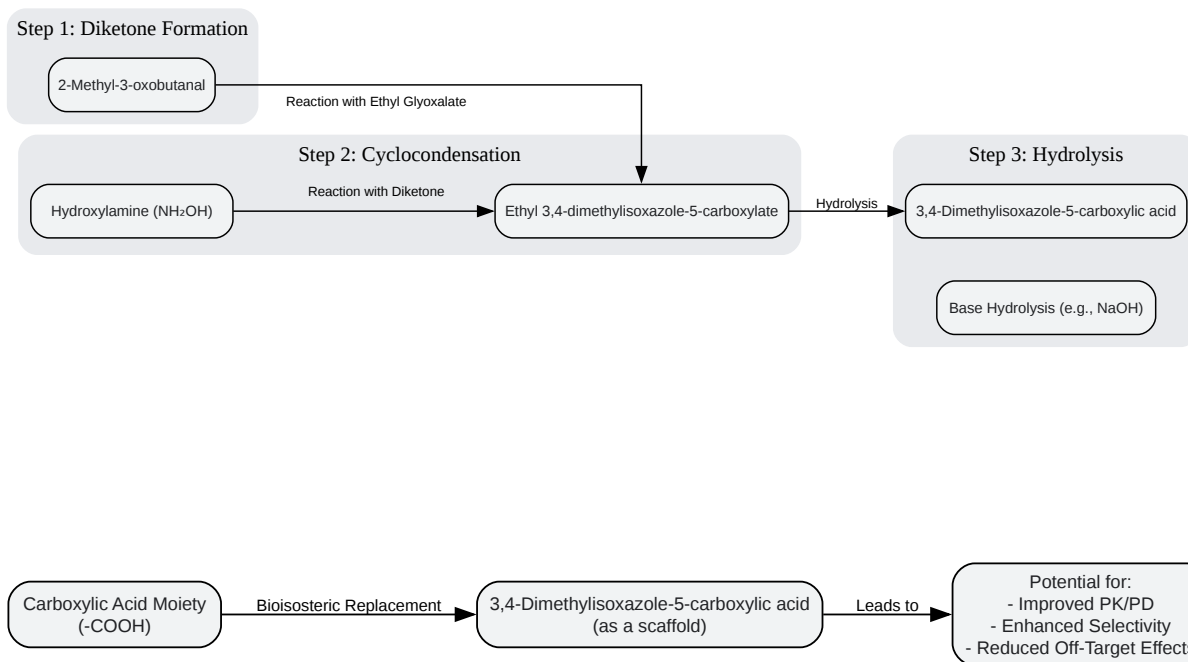
Property	Value	Source
CAS Number	91367-90-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>6</sub> H <sub>7</sub> NO <sub>3</sub>	<a href="#">[5]</a>
Molecular Weight	141.12 g/mol	<a href="#">[5]</a>
IUPAC Name	3,4-Dimethyl-1,2-oxazole-5-carboxylic acid	
SMILES	CC1=C(C(=NO1)C(=O)O)C	

## Synthesis and Mechanistic Insights

While specific literature detailing the synthesis of **3,4-Dimethylisoxazole-5-carboxylic acid** is not readily available, a plausible and efficient synthetic route can be proposed based on well-established isoxazole synthesis protocols. The following section outlines a logical experimental workflow, explaining the causality behind the chosen reactions.

## Proposed Synthetic Workflow

The synthesis of **3,4-Dimethylisoxazole-5-carboxylic acid** can be envisioned as a multi-step process starting from readily available precursors. A common and effective method for constructing the isoxazole ring is through the reaction of a  $\beta$ -dicarbonyl compound with hydroxylamine.



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